

# An In-depth Technical Guide to the Chemical Properties of Verbenacine

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## Compound of Interest

Compound Name: Verbenacine

Cat. No.: B158102

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## Introduction

**Verbenacine**, a diterpenoid compound, has garnered interest within the scientific community for its potential therapeutic applications. Isolated from medicinal plants such as *Salvia verbenaca* and *Wedelia trifida*, this molecule exhibits a range of biological activities, including anti-inflammatory and anticancer properties.<sup>[1]</sup> This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing a detailed overview of the chemical properties of **Verbenacine**. The guide will delve into its structure, physicochemical characteristics, stability, and reactivity, and will also provide adaptable experimental protocols for its analysis and evaluation.

## Chemical Structure and Physicochemical Properties

**Verbenacine** is chemically identified as 3 $\alpha$ -hydroxy-19-carboxyaur-15-ene.<sup>[2][3]</sup> Its tetracyclic diterpenoid structure, belonging to the ent-kaurane class, is the foundation of its chemical behavior and biological activity.<sup>[4][5]</sup>

## Structural Elucidation

The structure of **Verbenacine** has been elucidated using various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).<sup>[2][6]</sup> The presence of a hydroxyl group at the 3 $\alpha$  position, a carboxylic acid at the 19th position, and a double bond between carbons 15 and 16 are key structural features.

## Physicochemical Data

A summary of the key physicochemical properties of **Verbenacine** is presented in the table below. This data is crucial for its handling, formulation, and the design of experimental protocols.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>30</sub> O <sub>3</sub>	[6]
Molecular Weight	318.45 g/mol	N/A
Melting Point	229-230°C	N/A
Appearance	Colorless solid	[6]
Solubility	Soluble in DMSO	N/A

Note: Quantitative solubility data in a range of common laboratory solvents is not readily available in the current literature. Researchers are advised to perform solubility tests to determine optimal solvent systems for their specific applications. A general protocol for solubility determination is provided in Section 4.1.

## Synthesis and Isolation

Currently, there are no published reports on the total chemical synthesis of **Verbenacine**. Therefore, the primary method for obtaining this compound is through isolation from its natural plant sources.

### Isolation from *Salvia verbenaca*

**Verbenacine** can be isolated from the aerial parts of *Salvia verbenaca*. A general workflow for the isolation and purification of diterpenoids from plant material is outlined below.

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## Sources

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